Application Notes and Protocols for GSK3004774 Stock Solution Preparation

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Compound of Interest

Compound Name:	*GSK3004774*
Cat. No.:	*B10857733*

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Introduction

GSK3004774 is a potent and nonabsorbable agonist of the Calcium-Sensing Receptor (CaSR), primarily designed for gastrointestinally-restricted activity.[1][2] Its mechanism of action involves the activation of CaSR, a G-protein coupled receptor that plays a crucial role in regulating calcium homeostasis and other physiological processes. Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **GSK3004774** stock solutions for research purposes.

Physicochemical Properties

A summary of the key physicochemical properties of **GSK3004774** is presented in the table below.

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Property	Value	Reference
Molecular Weight	528.69 g/mol	[1][2]
Formula	C32H40N4O3	[1][2]
Appearance	Off-white to light yellow solid	[2]
CAS Number	2138814-32-9	[1][2]
Solubility (DMSO)	≥ 10 mM (up to 100 mg/mL or 189.15 mM)	[1][2][3]
pEC50 (human CaSR)	7.3	[1][2]
EC50 (human CaSR)	50 nM	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **GSK3004774** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK3004774** in Dimethyl Sulfoxide (DMSO).

Materials:

- **GSK3004774** solid powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened[2][3]
- Sterile microcentrifuge tubes or amber glass vials
- Pipette and sterile pipette tips
- Analytical balance
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)[2][3]

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Procedure:

- Pre-weighing Preparation: Before handling the compound, ensure a clean and dry workspace. Allow the **GSK3004774** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing **GSK3004774**: Carefully weigh the desired amount of **GSK3004774** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.29 mg of the compound.
  - Calculation:
    - Amount (in grams) = Molarity (in M) x Molecular Weight (in g/mol) x Volume (in L)
    - Amount (mg) = 10 mmol/L * 528.69 g/mol * 0.001 L = 5.2869 mg
- Solvent Addition: Add the calculated amount of DMSO to the vial containing the **GSK3004774** powder. For 5.29 mg of the compound, add 1 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. If dissolution is slow, brief sonication in a water bath may be used to facilitate the process.[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[3]
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[2][3]

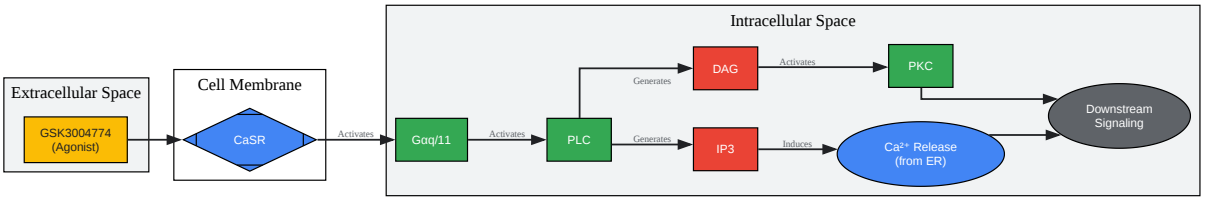
Stock Solution Preparation Table (for different volumes of a 10 mM solution):

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Desired Volume	Mass of GSK3004774 to Weigh	Volume of DMSO to Add
0.5 mL	2.65 mg	0.5 mL
1 mL	5.29 mg	1 mL
5 mL	26.45 mg	5 mL

Visualizations

Signaling Pathway of Calcium-Sensing Receptor (CaSR)

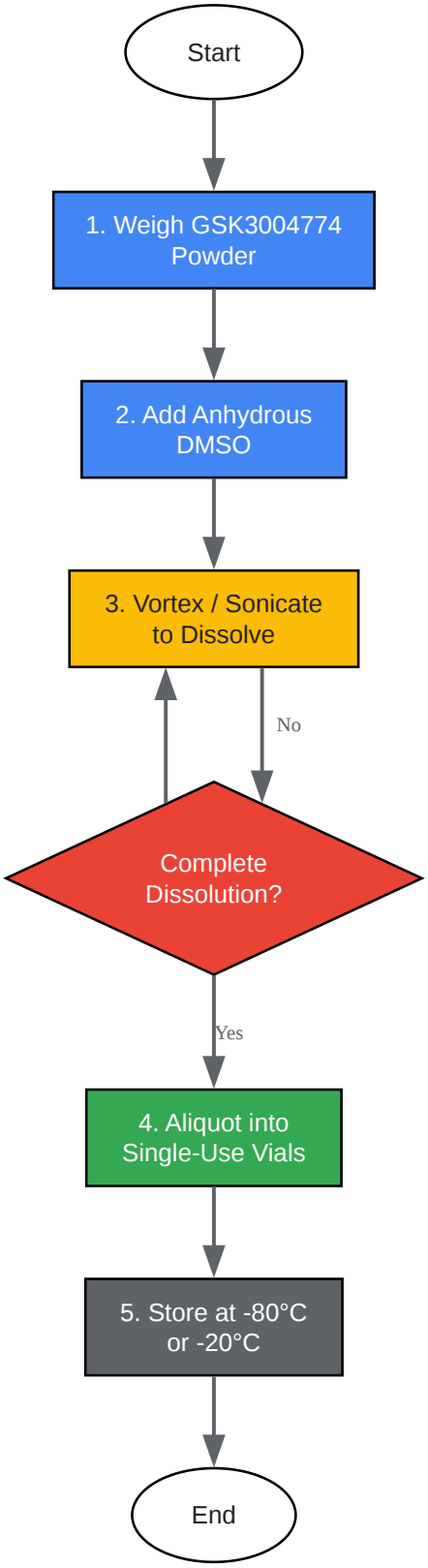


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Caption: CaSR activation by **GSK3004774** leading to downstream signaling.

Experimental Workflow for Stock Solution Preparation

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Caption: Workflow for preparing **GSK3004774** stock solution.

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